

# A Technical Guide to 5-Butyldihydrofuran-2(3H)-one-d7 for Researchers

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## Compound of Interest

Compound Name: **5-Butyldihydrofuran-2(3H)-one-d7**

Cat. No.: **B12378815**

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This in-depth technical guide is designed for researchers, scientists, and drug development professionals interested in the procurement and application of **5-Butyldihydrofuran-2(3H)-one-d7**, a deuterated analog of  $\gamma$ -octalactone. This document provides a comprehensive overview of commercial suppliers, key technical data, and relevant experimental protocols.

## Commercial Availability and Specifications

**5-Butyldihydrofuran-2(3H)-one-d7**, also known as  $\gamma$ -octalactone-d7, is a stable isotope-labeled compound valuable as an internal standard for quantitative analyses. Its deuteration makes it an ideal tool for mass spectrometry-based applications, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), to ensure accurate quantification of its non-deuterated counterpart,  $\gamma$ -octalactone, in various matrices.

Several commercial suppliers offer **5-Butyldihydrofuran-2(3H)-one-d7**. The following table summarizes the available quantitative data from prominent vendors to facilitate a comparative assessment for procurement.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities
MedChem Express	5-Butyldihydrofuran-2(3H)-one-d7	1104979-28-3	C <sub>8</sub> H <sub>7</sub> D <sub>7</sub> O <sub>2</sub>	149.24	Not specified	Inquire
aromaLAB	gamma-Octalactone-d7	1104979-28-3	C <sub>8</sub> H <sub>7</sub> D <sub>7</sub> O <sub>2</sub>	149.242	≥ 95%	Inquire
Da Vinci Laboratory Solutions	gamma-Octalactone-d7	1104979-28-3	Not specified	Not specified	≥ 95%	10 mg

## Experimental Protocols: Quantification of $\gamma$ -Octalactone using its Deuterated Analog

The primary application of **5-Butyldihydrofuran-2(3H)-one-d7** is as an internal standard in stable isotope dilution assays (SIDA). Below is a generalized experimental protocol for the quantification of  $\gamma$ -octalactone in a liquid matrix (e.g., wine, biological fluid) using GC-MS.

**Objective:** To accurately quantify the concentration of  $\gamma$ -octalactone in a sample.

**Materials:**

- Sample containing  $\gamma$ -octalactone
- **5-Butyldihydrofuran-2(3H)-one-d7** (internal standard)
- Organic solvent (e.g., dichloromethane, diethyl ether) for extraction
- Sodium chloride (NaCl)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

- Standard glassware
- Gas chromatograph coupled to a mass spectrometer (GC-MS)

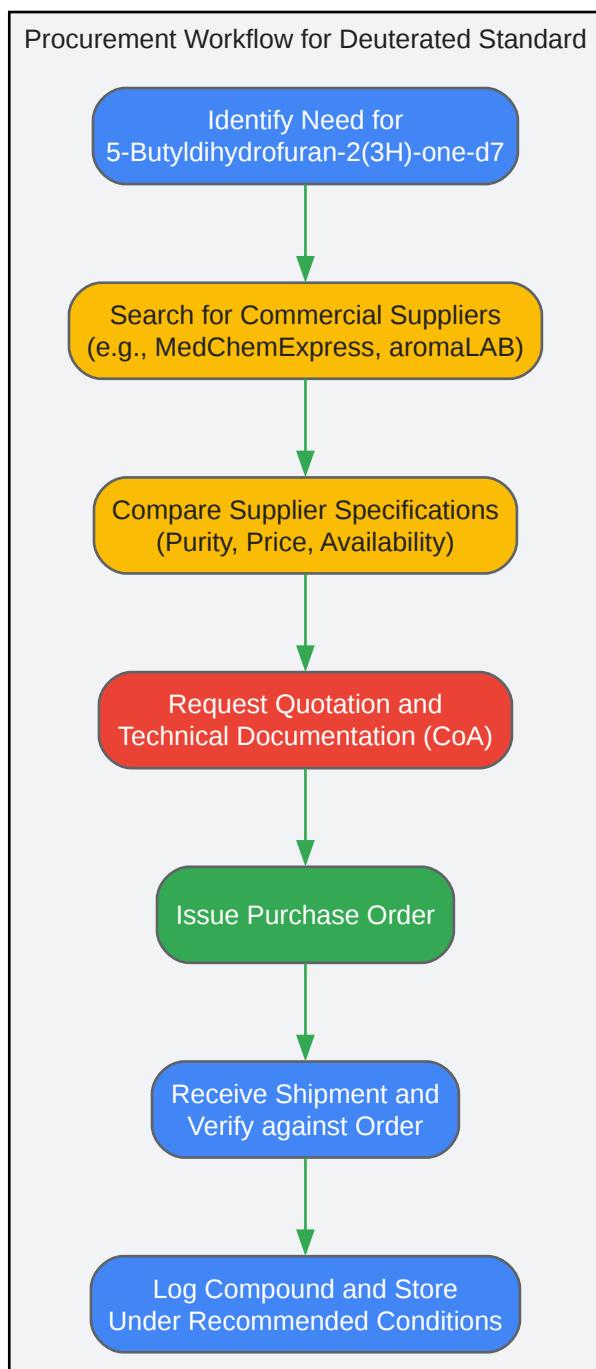
**Procedure:**

- Preparation of Standard Solutions:
  - Prepare a stock solution of **5-Butyldihydrofuran-2(3H)-one-d7** of a known concentration in an appropriate solvent.
  - Prepare a series of calibration standards by spiking a matrix similar to the sample with known concentrations of non-deuterated  $\gamma$ -octalactone and a fixed concentration of the **5-Butyldihydrofuran-2(3H)-one-d7** internal standard.
- Sample Preparation:
  - To a known volume of the sample, add a precise amount of the **5-Butyldihydrofuran-2(3H)-one-d7** internal standard stock solution.
  - Saturate the aqueous sample with NaCl to improve extraction efficiency.
  - Perform a liquid-liquid extraction with a suitable organic solvent.
  - Separate the organic layer and dry it over anhydrous sodium sulfate.
  - Concentrate the extract to a final volume appropriate for GC-MS analysis.
- GC-MS Analysis:
  - Inject the prepared standards and samples into the GC-MS system.
  - Develop a suitable GC method to achieve chromatographic separation of  $\gamma$ -octalactone.
  - Operate the mass spectrometer in selected ion monitoring (SIM) mode to monitor characteristic ions of both  $\gamma$ -octalactone and its deuterated internal standard.
- Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte for the calibration standards.
- Determine the concentration of  $\gamma$ -octalactone in the samples by interpolating their peak area ratios on the calibration curve.

## Procurement Workflow

The process of acquiring a specialized chemical like **5-Butyldihydrofuran-2(3H)-one-d7** for research purposes follows a structured workflow. The diagram below illustrates the key steps from initial identification to final receipt and quality control.



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Caption: Logical workflow for procuring a deuterated chemical standard.

This guide provides a foundational understanding for researchers and professionals working with **5-Butyldihydrofuran-2(3H)-one-d7**. For specific applications, further optimization of

experimental protocols may be necessary. Always refer to the supplier's technical documentation for detailed handling and storage instructions.

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